Spectroscopic Data of Methyl 2-ethynylisonicotinate: A Technical Guide

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Compound of Interest

Compound Name:	*Methyl 2-ethynylisonicotinate*
CAS No.:	*1256810-92-0*
Cat. No.:	*B2418953*

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This guide provides an in-depth analysis of the spectroscopic data for **methyl 2-ethynylisonicotinate**, a key building block in medicinal chemistry and materials science. Its unique structure, featuring a pyridine ring substituted with both an ethynyl and a methyl ester group, gives rise to a distinct spectroscopic fingerprint. This document is intended for researchers, scientists, and drug development professionals, offering a detailed exploration of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Molecular Structure and Properties

Methyl 2-ethynylisonicotinate (CAS No. 1256810-92-0) possesses a molecular formula of $C_9H_7NO_2$ and a molecular weight of 161.16 g/mol .[1] The strategic placement of the electron-withdrawing methyl ester and the π-rich ethynyl group on the pyridine core significantly influences its chemical reactivity and spectroscopic characteristics.

Figure 1: Chemical structure of **Methyl 2-ethynylisonicotinate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **methyl 2-ethynylisonicotinate**, both ^{1}H and ^{13}C NMR provide critical structural information.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum is anticipated to show distinct signals for the pyridine ring protons, the acetylenic proton, and the methyl ester protons. The electron-withdrawing nature of the nitrogen atom and the ester group, along with the anisotropic effect of the alkyne, will influence the chemical shifts.

Table 1: Predicted ^{1}H NMR Spectroscopic Data (500 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.70	d	1H	H-6
~7.80	s	1H	H-3
~7.60	d	1H	H-5
~3.95	s	3H	$-OCH_3$
~3.10	s	1H	≡C-H

Interpretation:

- Pyridine Protons: The protons on the pyridine ring are expected to appear in the aromatic region (δ 7.0-9.0 ppm). The H-6 proton, being adjacent to the electronegative nitrogen, will be the most downfield. The H-3 and H-5 protons will have chemical shifts influenced by the positions of the substituents.
- Acetylenic Proton: The terminal alkyne proton typically resonates around δ 2-3 ppm.[2] Its singlet nature is due to the absence of adjacent protons for coupling. Long-range coupling with the pyridine protons may be observed with high-resolution instrumentation.
- Methyl Ester Protons: The three protons of the methyl group will appear as a sharp singlet, typically in the range of δ 3.5-4.0 ppm, due to the deshielding effect of the adjacent oxygen

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atom.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum will provide a single peak for each unique carbon atom in the molecule.

Table 2: Predicted ^{13}C NMR Spectroscopic Data (125 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment
~165.0	C=O (ester)
~152.0	C-6
~148.0	C-2
~140.0	C-4
~125.0	C-5
~122.0	C-3
~83.0	-C≡C-H
~80.0	-C≡C-H
~53.0	-OCH_3

Interpretation:

- Carbonyl Carbon: The ester carbonyl carbon is the most deshielded and will appear significantly downfield, typically around δ 165-175 ppm.
- Pyridine Carbons: The carbons of the pyridine ring will resonate in the aromatic region (δ 120-160 ppm). The carbons directly attached to nitrogen (C-2 and C-6) will be the most downfield.
- Alkyne Carbons: The sp-hybridized carbons of the alkyne group are expected in the δ 70-90 ppm range.[3]

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- Methyl Carbon: The methyl carbon of the ester group will be the most upfield signal, typically appearing around δ 50-55 ppm.

Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **methyl 2-ethynylisonicotinate** in 0.6 mL of deuterated chloroform ($CDCl_3$).
- Instrumentation: Utilize a 500 MHz NMR spectrometer equipped with a broadband probe.
- ^1H NMR Acquisition:
  - Acquire the spectrum at 298 K.
  - Use a standard single-pulse experiment.
  - Set the spectral width to cover the range of -2 to 12 ppm.
  - Employ a 30-degree pulse angle with a relaxation delay of 1 second.
  - Accumulate at least 16 scans for a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30).
  - Set the spectral width to span from 0 to 220 ppm.
  - Use a relaxation delay of 2 seconds.
  - Accumulate a sufficient number of scans (typically >1024) to achieve an adequate signal-to-noise ratio for all carbon signals, including quaternary carbons.[4]
- Data Processing: Process the acquired Free Induction Decays (FIDs) with an appropriate software by applying a Fourier transform, phase correction, and baseline correction. Chemical shifts should be referenced to the residual solvent peak ($CDCl_3$: δ 7.26 for ^1H and δ 77.16 for ^{13}C).

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Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The IR spectrum of **methyl 2-ethynylisonicotinate** will be dominated by absorptions from the alkyne, ester, and pyridine moieties.

Table 3: Predicted IR Spectroscopic Data

Wavenumber (cm^{-1})	Intensity	Assignment
~3300	Strong, Sharp	≡C-H stretch (terminal alkyne)
~3100-3000	Medium	C-H stretch (aromatic)
~2150	Medium, Sharp	C≡C stretch
~1725	Strong	C=O stretch (ester)
~1600, ~1470	Medium	C=C and C=N stretches (pyridine ring)
~1300-1100	Strong	C-O stretch (ester)

Interpretation:

- Terminal Alkyne: The presence of a terminal alkyne is definitively confirmed by two characteristic peaks: a strong and sharp ≡C-H stretch at approximately 3300 cm^{-1} and a medium, sharp C≡C triple bond stretch around 2150 cm^{-1}.[2]
- Ester Group: A strong absorption band around 1725 cm^{-1} is indicative of the C=O stretching vibration of the ester.[2] Additionally, strong C-O stretching bands will be present in the 1300-1100 cm^{-1} region.
- Pyridine Ring: The aromatic C-H stretching vibrations are expected just above 3000 cm^{-1}. The characteristic C=C and C=N ring stretching vibrations will appear in the 1600-1450 cm^{-1} region.

Experimental Protocol for IR Data Acquisition

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- Sample Preparation: A small amount of the solid sample can be analyzed directly using an Attenuated Total Reflectance (ATR) accessory. Alternatively, a KBr pellet can be prepared by grinding a small amount of the sample with dry potassium bromide and pressing it into a transparent disk.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is used for data acquisition.
- Data Acquisition:
  - Record a background spectrum of the empty ATR crystal or the KBr pellet.
  - Place the sample on the ATR crystal or insert the KBr pellet into the sample holder.
  - Acquire the sample spectrum over the range of 4000 to 400 cm^{-1}.
  - Co-add at least 16 scans to improve the signal-to-noise ratio.
- Data Processing: The final spectrum is obtained by ratioing the sample spectrum against the background spectrum and is typically presented in terms of percent transmittance versus wavenumber (cm^{-1}).

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. For **methyl 2-ethynylisonicotinate**, Electron Ionization (EI) would likely be used.

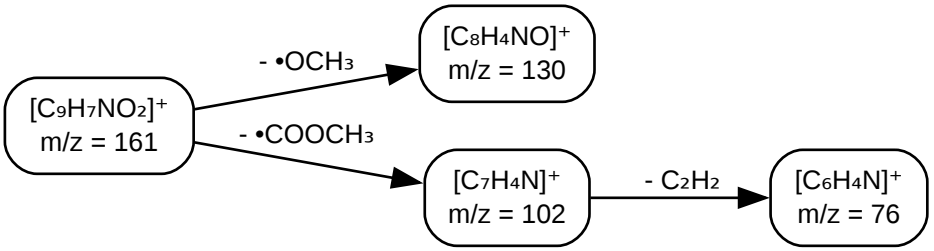
Table 4: Predicted Mass Spectrometry Data (EI)

m/z	Predicted Fragment
161	$[M]^+$ (Molecular Ion)
130	$[M - OCH_3]^+$
102	$[M - COOCH_3]^+$
76	$[C_6H_4N]^+$

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Interpretation:

- Molecular Ion: The molecular ion peak ([M]$^+$) is expected at m/z 161, corresponding to the molecular weight of the compound. Pyridine derivatives often exhibit a relatively stable molecular ion.
- Fragmentation Pattern: The primary fragmentation pathways are expected to involve the ester group.
  - Loss of the methoxy radical (•OCH_3) would result in a fragment ion at m/z 130.
  - Cleavage of the entire methyl ester group (•$COOCH_3$) would lead to a fragment at m/z 102.
  - Further fragmentation of the pyridine ring could lead to smaller fragments, such as the pyridyl cation at m/z 76.



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Figure 2: Proposed mass fragmentation pathway for **Methyl 2-ethynylisonicotinate**.

Experimental Protocol for MS Data Acquisition

- Sample Introduction: The sample can be introduced into the mass spectrometer via a direct insertion probe or, if sufficiently volatile, through a gas chromatograph (GC-MS).
- Ionization: Electron Ionization (EI) at 70 eV is a standard method for generating fragments.
- Mass Analysis: A quadrupole or time-of-flight (TOF) mass analyzer can be used to separate the ions based on their mass-to-charge ratio (m/z).

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- Data Acquisition: The mass spectrum is recorded over a suitable m/z range (e.g., 40-200 amu).

Conclusion

The spectroscopic data of **methyl 2-ethynylisonicotinate** provides a clear and unambiguous confirmation of its structure. The combination of NMR, IR, and MS techniques allows for the complete assignment of all protons and carbons, the identification of key functional groups, and the confirmation of the molecular weight and fragmentation pattern. This guide serves as a comprehensive reference for scientists working with this versatile molecule, providing both the expected data and the experimental protocols for its acquisition.

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